

Pyrogallol Triacetate: A Comprehensive Technical Review for Organic Chemistry

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Compound of Interest

Compound Name: *Pyrogallol triacetate*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pyrogallol triacetate, the triester derivative of pyrogallol, is a versatile molecule in organic chemistry. This technical guide provides an in-depth review of its chemical properties, synthesis, and key reactions. Historically used as an antiasthmatic and a less toxic alternative to pyrogallol, its modern applications are expanding, particularly in roles leveraging its antioxidant capabilities.[1] This document serves as a core reference for professionals in research and drug development, offering detailed experimental protocols and visual representations of its chemical utility.

Chemical and Physical Properties

Pyrogallol triacetate, systematically named benzene-1,2,3-triyl triacetate, is a white crystalline solid.[2] The addition of three acetate groups to the pyrogallol backbone enhances its stability and solubility compared to the parent compound.[3] It is soluble in dimethyl sulfoxide (DMSO). [1][3][4]

The key physical and chemical properties of **pyrogallol triacetate** are summarized in the table below for easy reference and comparison.

| Property | Value |
|-------------------|--|
| IUPAC Name | benzene-1,2,3-triyl triacetate |
| Synonyms | 1,2,3-Triacetoxypyrogallol, Acetpyrogallol, Lenigallol |
| CAS Number | 525-52-0 |
| Molecular Formula | C ₁₂ H ₁₂ O ₆ |
| Molecular Weight | 252.22 g/mol |
| Appearance | White crystalline powder |
| Melting Point | 165-167 °C |
| Boiling Point | 309 °C at 760 mmHg |
| Exact Mass | 252.0634 g/mol |
| Solubility | Soluble in DMSO |

Experimental Protocols

Detailed methodologies for the synthesis and a key reaction of **pyrogallol triacetate** are provided below.

Synthesis of Pyrogallol Triacetate via Acetylation of Pyrogallol

The most common method for synthesizing **pyrogallol triacetate** is through the acetylation of pyrogallol using acetic anhydride. A catalytic amount of pyridine is often used to facilitate the reaction.

Materials:

- Pyrogallol
- Acetic Anhydride

- Pyridine
- Glacial Acetic Acid
- Methanol
- Water

Procedure:

- To a tar containing pyrogallol, add glacial acetic acid (42 parts by weight) and acetic anhydride (70 parts by weight).[\[5\]](#)[\[6\]](#)
- Add a catalytic amount of pyridine to the mixture.[\[5\]](#)[\[6\]](#)
- Allow the mixture to stand at room temperature for five hours.[\[5\]](#)[\[6\]](#)
- Pour the reaction mixture into water to precipitate the crude product.[\[5\]](#)[\[6\]](#)
- Collect the resulting tar and recrystallize it from methanol (8 parts by weight) to yield pure **pyrogallol triacetate**.[\[5\]](#)[\[6\]](#)

Hydrolysis of Pyrogallol Triacetate to Pyrogallol

Pyrogallol triacetate can be hydrolyzed back to pyrogallol, a reaction often catalyzed by acid.

Materials:

- **Pyrogallol Triacetate**
- Glacial Acetic Acid
- 2N Hydrochloric Acid Solution
- Diethyl Ether
- Toluene

Procedure:

- To 100 parts by weight of **pyrogallol triacetate**, add glacial acetic acid (364 parts by weight) and 2N HCl solution (3640 parts by weight).[3][5][6]
- Reflux the mixture for three hours under a nitrogen blanket.[3][5][6]
- After cooling, perform a continuous ether extraction of the reaction mixture.[3][5]
- Evaporate the ether extract to obtain an oil which will slowly crystallize.[3][5]
- Recrystallize the solid from toluene to obtain pure pyrogallol.[3][5]

Key Applications and Mechanisms

Pyrogallol triacetate's utility stems from its chemical structure, serving as a stable precursor to the more reactive pyrogallol and possessing antioxidant properties.

Role in Organic Synthesis

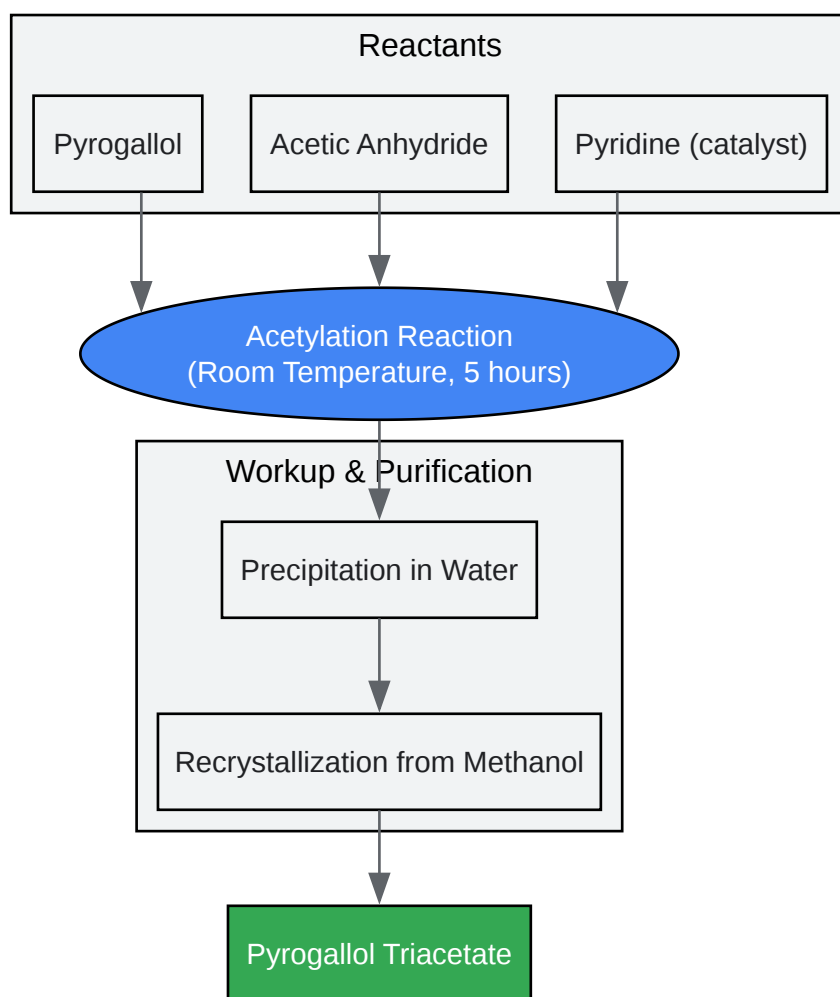
In synthetic organic chemistry, **pyrogallol triacetate** serves as a protected form of pyrogallol. The acetate groups can be readily removed by hydrolysis under acidic or basic conditions, allowing for the controlled release of the reactive polyhydroxy phenol when needed in a reaction sequence.

Antioxidant Activity and Drug Development

Pyrogallol triacetate exhibits significant biological activity, primarily due to its antioxidant properties.[3] It can effectively scavenge free radicals, which helps in mitigating oxidative stress in biological systems.[3] This action may offer therapeutic benefits in conditions associated with oxidative stress, such as inflammation and neurodegenerative diseases.[3] While pyrogallol itself can have pro-oxidant effects that are being explored for anticancer treatments, the triacetate form is generally considered a more stable antioxidant.[7] Historically, it was also known by the name Leni robin and was considered a non-toxic alternative to pyrogallol for certain medical applications.[3]

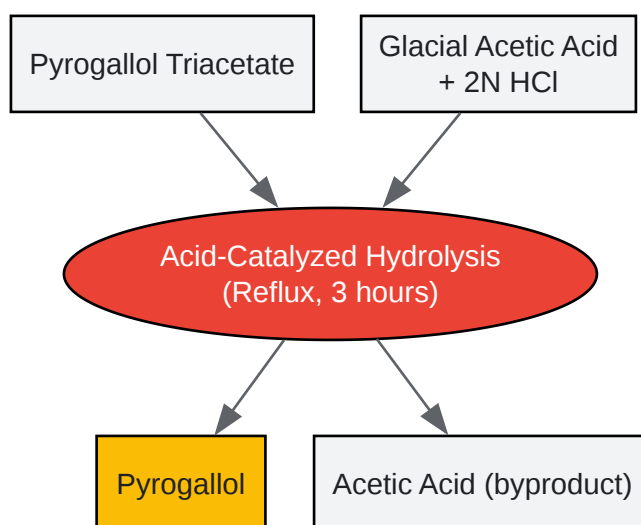
Visualizing Chemical Processes

To better illustrate the concepts discussed, the following diagrams have been generated using Graphviz.



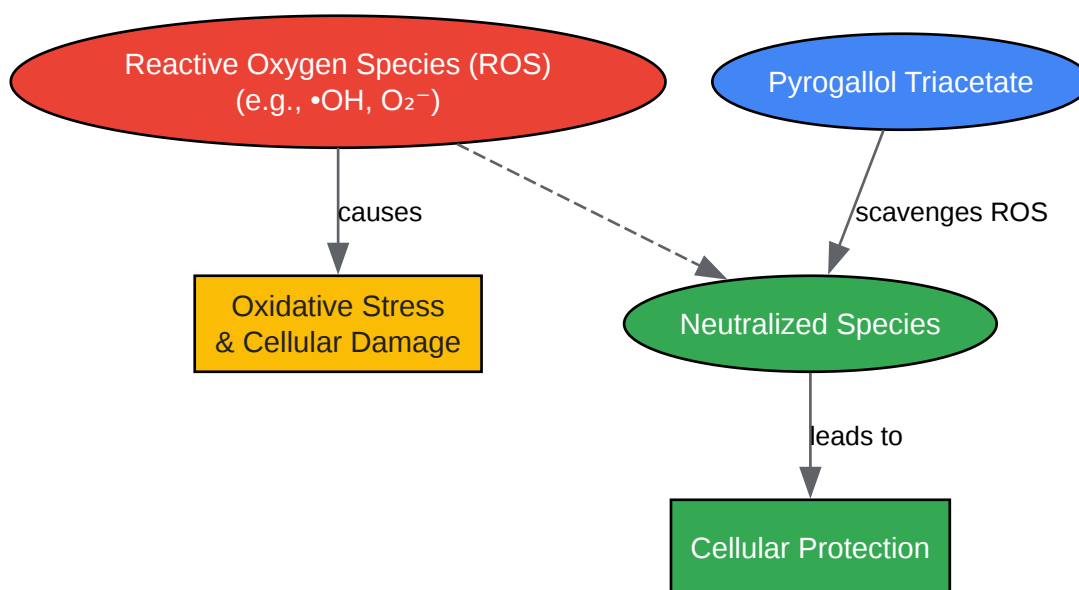
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Caption: Synthesis workflow for **pyrogallol triacetate**.



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Caption: Reaction pathway for the hydrolysis of **pyrogallol triacetate**.



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